

Application Notes and Protocols: [Ni(dtbbpy)(H₂O)₄]Cl₂ in Photoredox Catalysis

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Compound of Interest

Compound Name: [Ni(dtbbpy)(H₂O)₄]Cl₂

Cat. No.: B16072542

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of the nickel precatalyst, [Ni(dtbbpy)(H₂O)₄]Cl₂, in dual photoredox catalysis. This bench-stable complex has emerged as a versatile and user-friendly option for a variety of cross-coupling reactions, offering mild reaction conditions and broad functional group tolerance.^[1]

Overview of Applications

[Ni(dtbbpy)(H₂O)₄]Cl₂ is a key component in a multitude of photoredox-mediated transformations. Its primary role is to engage in a catalytic cycle that is initiated and sustained by a photo-excited catalyst. This dual catalytic system enables the formation of challenging chemical bonds under mild conditions. Key applications include:

- **C(sp²)–C(sp³) Cross-Coupling Reactions:** This is one of the most prominent applications, allowing for the coupling of aryl or vinyl electrophiles with alkyl radical precursors.^{[1][2]} This methodology is particularly valuable for the synthesis of complex organic molecules, including those with pharmaceutical relevance.

- Carbon-Heteroatom Bond Formation: The system has been successfully employed for C-N and C-O bond formation, providing an alternative to traditional methods that often require harsh conditions.[\[3\]](#)
- Decarboxylative Couplings: Carboxylic acids and their derivatives can be used as readily available radical precursors for coupling with various partners.[\[2\]](#)
- Allylation Reactions: The generation of allyl radicals and their subsequent coupling is another facile transformation enabled by this catalytic system.

The versatility of $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ stems from its ability to access multiple oxidation states (Ni(0), Ni(I), Ni(II), and Ni(III)) within the catalytic cycle, which is driven by single-electron transfer (SET) events from a photocatalyst.[\[3\]](#)

Data Presentation

The following tables summarize quantitative data for representative reactions using $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ in photoredox catalysis.

Table 1: C(sp²)–C(sp³) Cross-Coupling of (Hetero)Aryl Bromides with 1,4-Dihydropyridines[\[1\]](#)

Entry	(Hetero)Aryl Bromide	1,4-Dihydropyridine	Product	Yield (%)	Catalyst Loading (mol%)
1	4-Bromobenzonitrile	N-cyclohexyl-1,4-dihydropyridine	4-(cyclohexylethyl)benzonitrile	85	5
2	4-Bromoacetophenone	N-cyclopentyl-1,4-dihydropyridine	1-(4-(cyclopentylethyl)phenyl)ethan-1-one	78	5
3	3-Bromopyridine	N-isopropyl-1,4-dihydropyridine	3-(isobutylmethyl)pyridine	65	10
4	Methyl 4-bromobenzoate	N-benzyl-1,4-dihydropyridine	Methyl 4-(phenethyl)benzoate	92	5

Table 2: C-O Cross-Coupling of Aryl Bromides with Alcohols[3]

Entry	Aryl Bromide	Alcohol	Product	Yield (%)	Catalyst Loading (mol%)
1	4-Bromoacetophenone	1-Hexanol	1-(4-(hexyloxy)phenyl)ethan-1-one	91	5 (using NiCl ₂ (dtbbpy))
2	4-Bromobenzonitrile	1-Butanol	4-(butoxy)benzonitrile	88	5 (using NiCl ₂ (dtbbpy))
3	1-Bromo-4-(trifluoromethyl)benzene	Ethanol	1-ethoxy-4-(trifluoromethyl)benzene	96	5 (using NiCl ₂ (dtbbpy))
4	Methyl 4-bromobenzoate	Methanol	Methyl 4-methoxybenzoate	93	5 (using NiCl ₂ (dtbbpy))

Experimental Protocols

General Procedure for C(sp²)–C(sp³) Cross-Coupling

This protocol is adapted from Molander, G. A., et al., ACS Catal.2016, 6, 8004–8008.[\[1\]](#)

Materials:

- [Ni(dtbbpy)(H₂O)₄]Cl₂ (5 mol%)
- 4CzIPN (photocatalyst, 3 mol%)
- (Hetero)aryl bromide (1.0 equiv)
- 1,4-dihydropyridine (1.2 equiv)
- Dry, degassed solvent (e.g., Acetone, 0.05 M)
- Schlenk tube or vial with a magnetic stir bar

- Blue LED light source

Procedure:

- To a Schlenk tube or vial, add $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ (0.005 mmol, 2.35 mg), 4CzIPN (0.003 mmol, 2.4 mg), the (hetero)aryl bromide (0.1 mmol), and the 1,4-dihydropyridine (0.12 mmol).
- Add a magnetic stir bar.
- Evacuate and backfill the tube with an inert atmosphere (e.g., argon or nitrogen) three times.
- Add the dry, degassed solvent (2.0 mL) via syringe.
- Place the reaction vessel approximately 5 cm from a blue LED light source and stir at room temperature.
- The reaction is typically stirred for 24 hours.
- Upon completion, the reaction mixture is concentrated in vacuo.
- The residue is purified by flash column chromatography on silica gel to afford the desired product.

Synthesis of $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ Precatalyst

This protocol is adapted from the supporting information of Molander, G. A., et al., ACS Catal.2016, 6, 8004–8008.[1]

Materials:

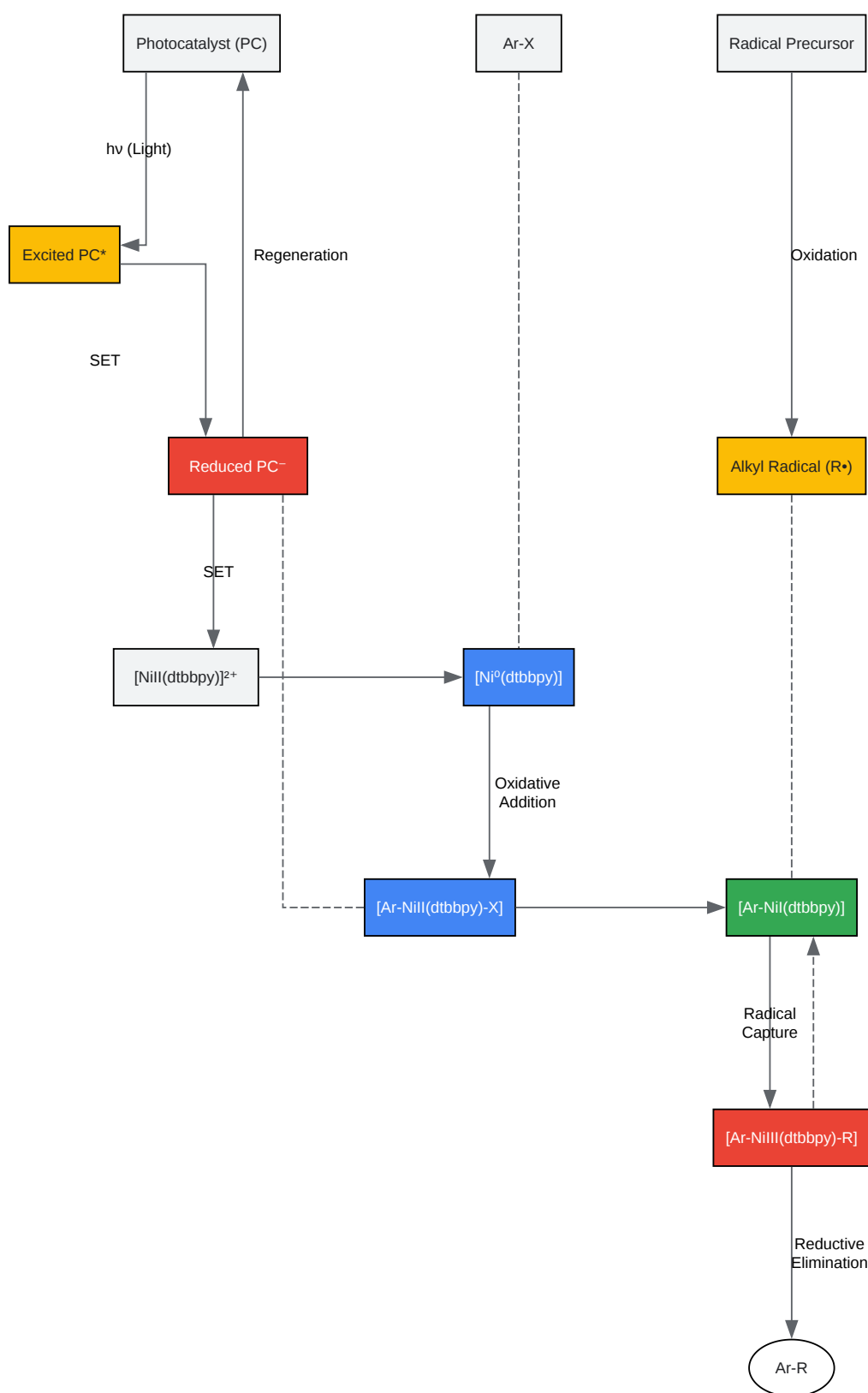
- $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ (1.0 equiv)
- 4,4'-di-tert-butyl-2,2'-bipyridine (dtbbpy) (1.0 equiv)
- Methanol

Procedure:

- In a round-bottom flask, dissolve $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ in a minimal amount of methanol.
- In a separate flask, dissolve an equimolar amount of dtbbpy in methanol.
- Slowly add the dtbbpy solution to the NiCl_2 solution with stirring.
- A precipitate will form upon mixing.
- Stir the mixture at room temperature for 1 hour.
- Collect the solid by vacuum filtration and wash with cold methanol.
- Dry the solid under vacuum to yield $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ as a powder. The complex is bench-stable.^[1]

Visualizations

Catalytic Cycle for $\text{C}(\text{sp}^2)\text{--C}(\text{sp}^3)$ Cross-Coupling



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Caption: Proposed catalytic cycle for Ni/photoredox C(sp²)–C(sp³) cross-coupling.

General Experimental Workflow

Reaction Setup

Weigh $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$, photocatalyst, and reactants

Add to Schlenk tube with stir bar

Evacuate and backfill with inert gas (3x)

Add degassed solvent

Reaction

Irradiate with blue LEDs with stirring at RT

Monitor reaction progress (e.g., TLC, GC-MS)

Workup and Purification

Concentrate in vacuo

Purify by flash column chromatography

Characterize product (NMR, MS, etc.)

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Caption: General workflow for a typical photoredox/nickel dual catalytic reaction.

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